

# Application Notes and Protocols for Hsd17B13-IN-14 In Vitro Assays

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Compound of Interest		
Compound Name:	Hsd17B13-IN-14	
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## Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (Hsd17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver.[1][2][3] Genetic studies have linked loss-of-function variants of Hsd17B13 to a reduced risk of developing non-alcoholic fatty liver disease (NAFLD), non-alcoholic steatohepatitis (NASH), and other chronic liver diseases.[3][4][5] This protective association has positioned Hsd17B13 as a promising therapeutic target for the treatment of these conditions.[2][4] Hsd17B13 exhibits enzymatic activity towards various substrates, including retinol, estradiol, and leukotrienes.[1] In vitro assays are crucial for the characterization of Hsd17B13 activity and for the screening and validation of potential inhibitors like **Hsd17B13-IN-14**.

These application notes provide detailed protocols for two key in vitro assays to assess the activity and inhibition of Hsd17B13: a biochemical assay using purified recombinant protein and a cell-based retinol dehydrogenase (RDH) activity assay.

## Data Presentation: Hsd17B13 Inhibitor Potency

While specific quantitative data for **Hsd17B13-IN-14** was not found in the public domain, the following table summarizes the in vitro potency of other known Hsd17B13 inhibitors to serve as a reference for data presentation.

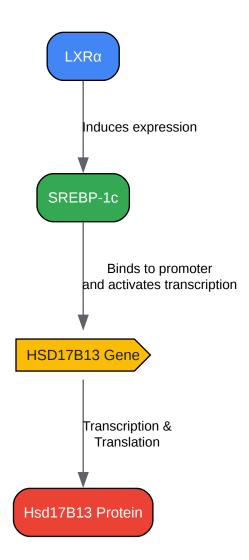


Inhibitor	Assay Type	Substrate	IC50 / Ki	Source
BI-3231	Enzymatic (human)	Estradiol	Ki < 10 nM	[6]
Enzymatic (mouse)	Estradiol	Ki < 10 nM	[6]	
Cellular (human)	-	IC50 < 100 nM	[6]	_
HSD17B13-IN- 23	Enzymatic	Estradiol	IC50 < 0.1 μM	[7]
Enzymatic	Leukotriene B3	IC50 < 1 μM	[7]	
Compound 1	Enzymatic	β-estradiol	IC50 (biochemical)	[8]
Compound 2	Enzymatic	β-estradiol	IC50 (biochemical)	[8]

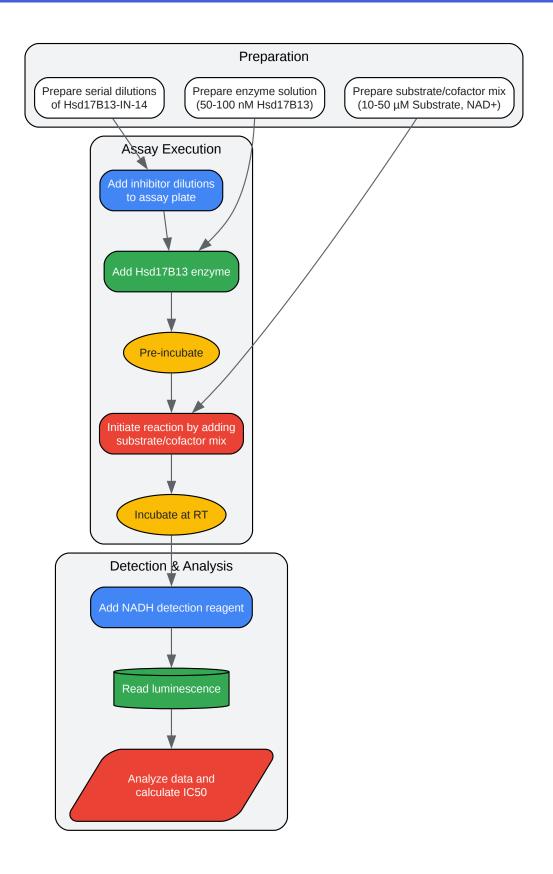
## **Signaling Pathway**

The expression of Hsd17B13 is regulated by key transcription factors involved in lipid metabolism. The following diagram illustrates the upstream regulation of Hsd17B13 expression.

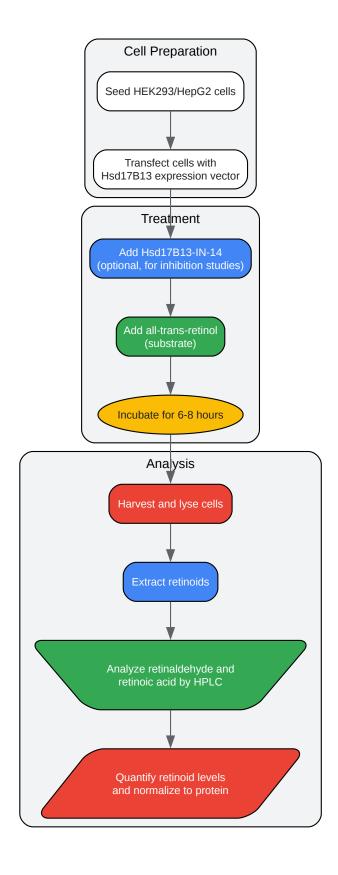












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